

A Technical Guide to the Chemical Properties of Acid Black 107

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Compound of Interest

Compound Name: Acid Black 107

Cat. No.: B1175314

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Introduction

Acid Black 107, identified by the CAS Number 12218-96-1, is a significant member of the acid dye category, specifically classified as a 1:2 metal complex dye.[1] It is widely utilized in the textile and leather industries for dyeing protein fibers such as wool and silk, as well as polyamides.[2][3][4] This technical guide provides a comprehensive overview of the chemical properties of **Acid Black 107**, including its physicochemical characteristics, stability, and a detailed synthesis protocol. The information is presented to support research and development activities requiring a thorough understanding of this compound.

Physicochemical Properties

Acid Black 107 is a black powder that forms a blue-gray solution when dissolved in water.[1][3][5][6] While extensive quantitative data on some of its physical properties are not readily available in public literature, the following table summarizes its key physicochemical characteristics.

Property	Value	Source(s)
CAS Number	12218-96-1	[2][3][6][7][8][9][10][11][12]
Molecular Formula	[C38H22N7O12S.Cr.2Na]; [C36H19N6O11S.Cr.2Na]	[5][6][7][10]
Appearance	Black powder	[1][3][5][6][7][11]
Solubility	30 g/L in water at 90 °C	[4][5][6]
Melting Point	Not available	[7]
Boiling Point	Not available	[7]

Chemical Structure and Synthesis

Acid Black 107 is a complex monoazo dye, where the dye molecule is complexed with a metal ion, typically chromium.[1] The synthesis of **Acid Black 107** involves a multi-step process that begins with the diazotization of aromatic amines, followed by coupling reactions and subsequent metallization.

Experimental Protocol for Synthesis

The following is a representative experimental protocol for the synthesis of **Acid Black 107**, derived from publicly available information.[5]

1. Diazotization:

- A mixture of 10.2 g of 5-nitro-2-aminophenol and 5.5 g of 4-nitro-2-aminophenol is prepared.
- 12 mL of a 40% sodium hydroxide solution is added to the amine mixture, and it is stirred for 2 hours.
- The mixture is then cooled to 10-15 °C.
- 22 mL of a 30% sodium nitrite solution is added dropwise over 30 minutes.
- Stirring is continued until the diazotization is complete to obtain the diazo liquid.

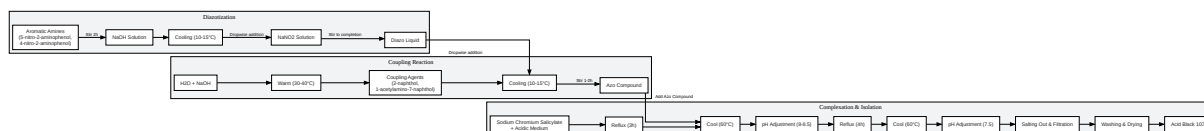
2. Coupling Reaction:

- In a separate reaction vessel, 12 mL of water and a 40% sodium hydroxide solution are mixed and stirred.
- The solution is warmed to 30-40 °C.
- 5.4 g of 2-naphthol and 14.0 g of 1-acetylamino-7-naphthol are added and stirred.
- The mixture is cooled to 10-15 °C.
- The previously prepared diazo solution is added dropwise to this mixture over approximately 1 hour.
- Stirring is continued for 1-2 hours until the coupling reaction is complete, yielding the azo compound.

3. Complexation and Product Isolation:

- In a complexation reaction vessel, a sodium chromium salicylate solution and an acidic medium are added, stirred, and heated to reflux for about 3 hours.
- The solution is then cooled to 60 °C.
- The azo compound from the previous step is added.
- The pH of the mixture is adjusted to 8-8.5 with a sodium hydroxide solution.
- The mixture is heated to reflux for 4 hours.
- After cooling to 60 °C, the pH is adjusted to 7.5 with hydrochloric acid.
- The product is salted out, filtered, and the filter cake is washed with water until neutral.
- The final product is obtained after drying.

The following diagram illustrates the workflow of the synthesis process:



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Caption: Synthesis workflow for **Acid Black 107**.

Stability and Reactivity

Acid Black 107 is stable under normal temperatures and pressures.[8] However, it is advisable to avoid contact with incompatible materials, excess heat, and strong oxidants.[8]

Incompatible Materials: Strong oxidizing and reducing agents.[8] Hazardous Decomposition

Products: Under fire conditions, it may produce irritating and toxic fumes and gases.[8]

Hazardous Polymerization: Hazardous polymerization will not occur.[8]

Fastness Properties

The performance of a dye is often evaluated by its fastness to various environmental factors. The following table summarizes the fastness properties of **Acid Black 107**.

Fastness Test	Fading	Staining	Source(s)
Light Fastness	7-8	-	[4][7]
Soaping	5	4-5	[4][7]
Perspiration	5	4-5	[4][7]
Oxygen Bleaching	4-5	3-4	[4][7]
Seawater	5	5	[7]

Note: Fastness is typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.

Conclusion

Acid Black 107 is a commercially important metal complex acid dye with well-documented applications in the dyeing industry. While some of its fundamental physicochemical properties are not extensively reported, its synthesis, stability, and performance characteristics are established. This technical guide provides a consolidated resource for professionals requiring detailed chemical information on **Acid Black 107** for research, development, and quality control purposes. Further investigation into its spectral properties and other physical constants would be beneficial for a more complete characterization of this compound.

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